

# The Rise and Fall of an Organophosphate: A Technical History of Dimethylvinphos

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## Compound of Interest

Compound Name: *Dimethylvinphos*

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An In-depth Guide for Researchers and Scientists

## Abstract

This technical guide provides a comprehensive overview of the history and development of **Dimethylvinphos**, an organophosphate insecticide introduced in 1966. Developed by Shell, this compound, chemically known as 2-chloro-1-(2,4-dichlorophenyl)vinyl dimethyl phosphate, was primarily utilized in rice cultivation to control destructive pests such as leaf rollers and stem borers. This document details its synthesis, mechanism of action, toxicological profile, and the experimental protocols used for its evaluation. Through a combination of historical context, quantitative data, and detailed methodologies, this guide offers a thorough resource for researchers, scientists, and professionals in drug development and pest management.

## Introduction

The mid-20th century marked a significant era in the development of synthetic pesticides, largely driven by the need to secure food production for a growing global population. Among the most prominent classes of insecticides to emerge during this period were the organophosphates, a legacy of World War II chemical warfare research. Gerhard Schrader's work in Germany laid the foundation for this class of compounds, which, after the war, were repurposed for agricultural use.[1] Companies like Shell invested heavily in pesticide research, leading to the development of numerous compounds, including **Dimethylvinphos**. [2][3]

Introduced in 1966, **Dimethylvinphos** is a non-systemic insecticide and acaricide with both contact and stomach action.[4] It proved effective against a range of insect pests, particularly in rice cultivation. This guide delves into the technical aspects of **Dimethylvinphos**, from its chemical synthesis to its biological impact and the methods used to study it.

## History and Development

The development of organophosphate insecticides began in the 1930s, with commercialization occurring after World War II.[1] Shell Chemical Company, a significant player in the burgeoning petrochemical industry, established research centers to explore new applications for their products, including the development of pesticides.[3] While specific details on the key scientists behind **Dimethylvinphos** are not readily available in public records, its introduction in 1966 places it within a period of intense innovation in organophosphate chemistry at major chemical companies.

The primary use of **Dimethylvinphos** was in agriculture, particularly for the protection of rice crops from pests like leaf rollers and stem borers.[4] However, like many organophosphates, concerns over its toxicity and environmental impact grew over time. In the European Union, for instance, **Dimethylvinphos** is not an approved active substance for use in plant protection products under Regulation (EC) No 1107/2009.[1]

## Chemical Synthesis

The synthesis of **Dimethylvinphos** is a multi-step process rooted in organophosphorus chemistry. The key final step is a Perkow reaction, where a trialkyl phosphite reacts with a haloketone. While a detailed industrial synthesis protocol is proprietary, the general chemical pathway can be outlined as follows:

### Experimental Protocol: Synthesis of **Dimethylvinphos**

- **Step 1: Synthesis of 2,2,2',4',5'-Pentachloroacetophenone.** This intermediate is prepared through the Friedel-Crafts acylation of 1,3-dichlorobenzene with dichloroacetyl chloride. Aluminum chloride typically serves as the catalyst for this reaction.
- **Step 2: Reaction with Trimethyl Phosphite (Perkow Reaction).** The 2,2,2',4',5'-Pentachloroacetophenone is then reacted with trimethyl phosphite. In this reaction, the phosphite attacks the carbonyl carbon, leading to the formation of a vinyl phosphate and

eliminating a chloride ion. This reaction is characteristic of the Perkow reaction, which is a known side-reaction of the Michaelis-Arbuzov reaction but is favored in this case to produce the desired enol phosphate.

- Step 3: Purification. The final product, **Dimethylvinphos**, is then purified from the reaction mixture, typically through distillation or chromatography, to yield a product where the (Z)-isomer predominates (>95%).

## Mode of Action: Acetylcholinesterase Inhibition

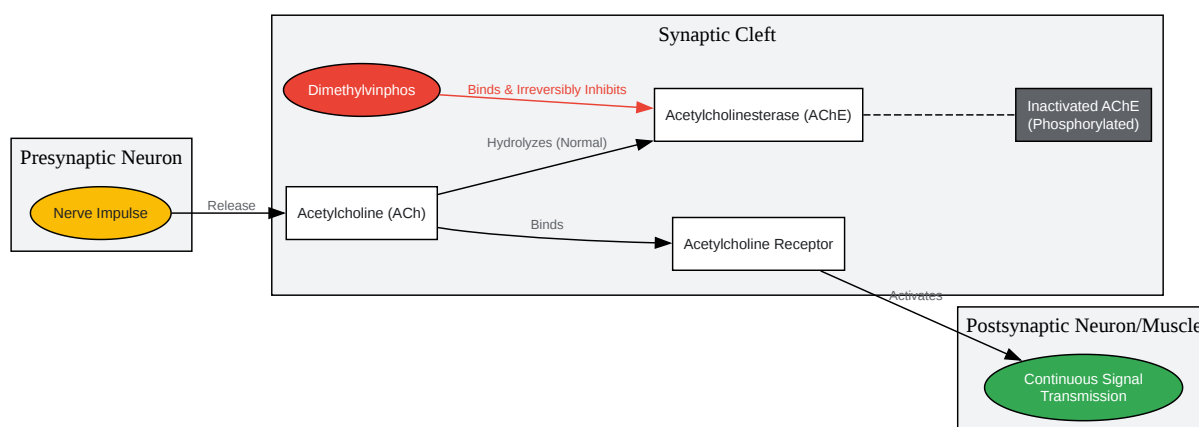
Like all organophosphate insecticides, **Dimethylvinphos** exerts its toxic effects by inhibiting the enzyme acetylcholinesterase (AChE). AChE is a critical enzyme in the nervous system of both insects and mammals, responsible for the breakdown of the neurotransmitter acetylcholine (ACh).

### Signaling Pathway of Acetylcholinesterase Inhibition

The inhibition of AChE by **Dimethylvinphos** is an irreversible process that occurs in two main steps:

- Reversible Binding: The **Dimethylvinphos** molecule first binds reversibly to the active site of the AChE enzyme.
- Phosphorylation: The phosphate group of **Dimethylvinphos** then forms a stable, covalent bond with a serine residue in the active site of the AChE enzyme. This phosphorylation event effectively inactivates the enzyme.

With AChE inhibited, acetylcholine accumulates in the synaptic cleft, leading to continuous stimulation of cholinergic receptors. This overstimulation results in a cascade of physiological effects, including muscle tremors, paralysis, and ultimately, death of the insect due to respiratory failure.



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### Acetylcholinesterase Inhibition by **Dimethylvinphos**

## Efficacy Against Target Pests

**Dimethylvinphos** was primarily marketed for the control of chewing and sucking insects in rice. While specific quantitative efficacy data from its initial development is not widely available in public literature, its primary targets were the rice stem borer (*Scirpophaga incertulas*) and the rice leaf roller (*Cnaphalocrocis medinalis*).

### Experimental Protocol: Insecticide Efficacy Trial on Rice Pests

A typical field trial to evaluate the efficacy of an insecticide like **Dimethylvinphos** against rice pests would follow a protocol similar to this:

- 1. Experimental Design: A Randomized Complete Block Design (RCBD) is commonly used, with multiple replications (typically 3-4) for each treatment. Plots are of a standardized size.

- 2. Treatments: Treatments would include different application rates of **Dimethylvinphos**, a positive control (a standard, effective insecticide), and a negative control (untreated).
- 3. Application: The insecticide is applied at a specific growth stage of the rice crop, often timed with the peak infestation period of the target pest. Application is typically done using a calibrated sprayer to ensure uniform coverage.
- 4. Data Collection:
  - Pest Population Assessment: The number of pests (e.g., larvae of stem borers or leaf rollers) is counted on a set number of randomly selected plants per plot before and at regular intervals after insecticide application (e.g., 1, 3, 7, and 14 days).
  - Damage Assessment: The percentage of damaged plants or leaves (e.g., "dead hearts" or "white heads" for stem borers, percentage of rolled leaves for leaf rollers) is recorded.
  - Yield Data: At the end of the growing season, the grain yield from each plot is measured to determine the impact of the insecticide treatment on crop productivity.
- 5. Statistical Analysis: The collected data is subjected to statistical analysis (e.g., ANOVA) to determine the significance of the differences between treatments.

## Toxicological Profile

The toxicity of **Dimethylvinphos** is a critical aspect of its profile, influencing its regulatory status and handling precautions. As an organophosphate, it exhibits toxicity to a broad range of organisms.

Data Presentation: Acute Toxicity of **Dimethylvinphos**

Organism	Test Type	Route of Exposure	Value (mg/kg or mg/L)	Reference
Rat ( <i>Rattus norvegicus</i> )	LD50	Oral	155 - 210	<a href="#">[5]</a>
Japanese Quail ( <i>Coturnix japonica</i> )	LD50	Oral	Moderate	<a href="#">[6]</a>
Common Carp ( <i>Cyprinus carpio</i> )	LC50 (96-hour)	Water exposure	2.3	<a href="#">[7]</a>
Daphnia magna (Water Flea)	EC50 (48-hour)	Water exposure	0.002	<a href="#">[5]</a>

#### Experimental Protocol: Acute Oral Toxicity Study (Following OECD Guideline 425)

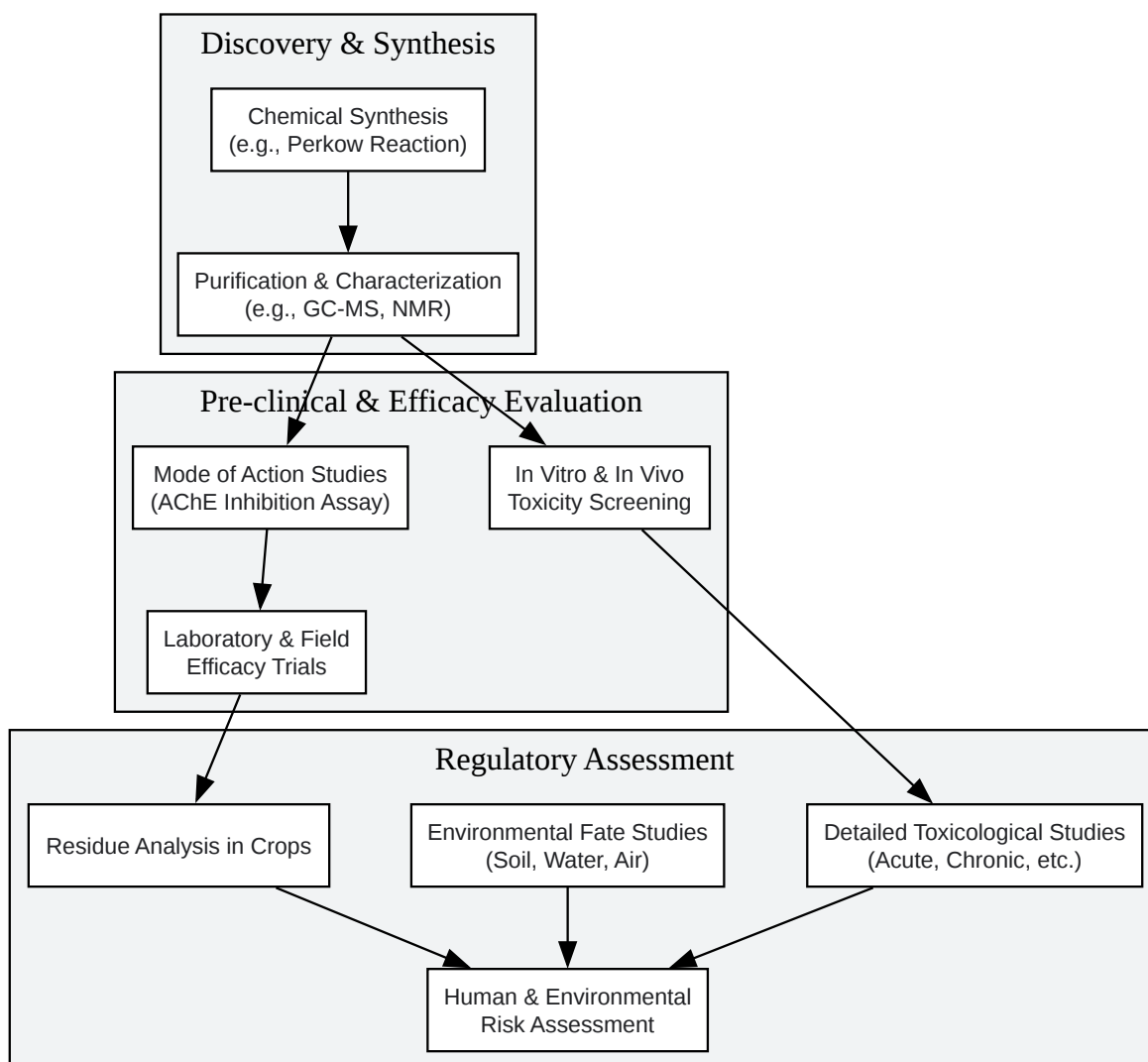
This protocol outlines a method for determining the acute oral LD50 of a substance like **Dimethylvinphos**.

- 1. Test Animals: Young, healthy adult rats of a single sex (typically females as they are often more sensitive) are used. The animals are acclimatized to the laboratory conditions for at least 5 days before the study.
- 2. Housing and Feeding: Animals are housed individually. Food is withheld overnight before dosing, but water is available ad libitum.
- 3. Dose Administration: The test substance is administered orally in a single dose using a stomach tube or a suitable intubation cannula. The dose is adjusted based on the animal's body weight.
- 4. Up-and-Down Procedure: The study starts with a dose estimated to be just below the expected LD50.
  - If the animal survives, the next animal is given a higher dose.
  - If the animal dies, the next animal is given a lower dose.

- This process is continued until a specified number of reversals in outcome (survival/death) are observed.
- 5. Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., tremors, convulsions, changes in behavior), and body weight changes for at least 14 days.
- 6. Data Analysis: The LD50 and its confidence intervals are calculated using the maximum likelihood method.

## Experimental Workflows

The evaluation of an insecticide like **Dimethylvinphos** involves a series of interconnected experimental workflows, from initial synthesis to final risk assessment.



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### General Experimental Workflow for Insecticide Development

## Conclusion

**Dimethylvinphos** represents a chapter in the history of synthetic insecticides, born from the post-war boom in chemical innovation. Its efficacy against key rice pests made it a valuable tool for agriculture for a time. However, its story also reflects the evolving understanding of the broader impacts of pesticides on the environment and non-target organisms. The stringent



regulatory landscape of today, which led to the discontinuation of its use in many regions, underscores the importance of a comprehensive and rigorous scientific evaluation for any new crop protection agent. This technical guide serves as a detailed record of **Dimethylvinphos**, providing valuable insights for the development of safer and more sustainable pest management solutions for the future.

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